

# 4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine physical properties

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## Compound of Interest

Compound Name: 4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine

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## An In-depth Technical Guide to the Physical Properties of 4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine**, a fluorinated pyrimidine derivative of interest in chemical synthesis and potentially as an intermediate for agricultural chemicals.<sup>[1]</sup> This document outlines its key physical constants, provides generalized experimental protocols for their determination, and details its synthesis.

## Chemical Identity

- IUPAC Name: **4,6-bis(difluoromethoxy)-2-(methylthio)pyrimidine**
- CAS Number: 100478-25-9<sup>[1][2][3]</sup>
- Molecular Formula: C<sub>7</sub>H<sub>6</sub>F<sub>4</sub>N<sub>2</sub>O<sub>2</sub>S<sup>[1][2][3]</sup>
- Molecular Weight: 258.19 g/mol <sup>[1][2][3]</sup>
- Chemical Structure:

## Physical Properties

The physical properties of **4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine** are summarized in the table below. These values are critical for its handling, purification, and use in further chemical reactions.

Property	Value	Source
Physical Form	Crystalline Powder / Powder to crystal	[2]
Color	White to Almost white / White-Yellow	[1][2]
Melting Point	48 °C	[1][2][4]
Boiling Point	302.4 ± 37.0 °C (Predicted)	[4]
Density	1.49 ± 0.1 g/cm <sup>3</sup> (Predicted)	[4]
Solubility	Soluble in Methanol	[4]
Purity	≥98.0% (GC)	[1][2]

## Experimental Protocols

While specific experimental documentation for the determination of the physical properties of **4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine** is not publicly available, the following are generalized, standard laboratory protocols for measuring the key physical constants of a crystalline organic compound.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined with a high degree of accuracy using a melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)

- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample of **4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine** is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This is achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a moderate rate until the temperature is about 15-20 °C below the expected melting point (48 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the sample. For a pure compound, this range should be narrow (0.5-1.5 °C).

## Boiling Point Determination (Micro-reflux Method - for Predicted Value)

As the boiling point is a predicted value, this protocol outlines a general method for its experimental determination should it be required.

Apparatus:

- Small-scale reflux apparatus (round-bottom flask, condenser)
- Heating mantle or oil bath

- Thermometer
- Boiling chips

Procedure:

- Place a small volume (e.g., 5 mL) of the liquid sample into a round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- Assemble the reflux apparatus with the condenser in a vertical position.
- Insert a thermometer through a suitable adapter so that the bulb is positioned in the vapor phase above the boiling liquid, but below the condenser inlet.
- Begin heating the flask.
- As the liquid boils, the vapor will rise and condense, returning to the flask.
- The temperature will stabilize at the boiling point of the liquid. Record this constant temperature.

## Density Determination (Volume Displacement Method)

The density of a solid can be determined by measuring its mass and the volume of liquid it displaces.

Apparatus:

- Analytical balance
- Graduated cylinder
- A liquid in which the solid is insoluble (e.g., water, if the compound is insoluble, or an alternative non-reactive solvent)

Procedure:

- Weigh a sample of the crystalline solid on an analytical balance to determine its mass.

- Fill a graduated cylinder with a known volume of the chosen liquid.
- Carefully add the weighed solid to the graduated cylinder, ensuring it is fully submerged and that no liquid splashes out.
- Record the new volume of the liquid in the graduated cylinder.
- The volume of the solid is the difference between the final and initial liquid volumes.
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .

## Synthesis of 4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine

The synthesis of **4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine** is described in U.S. Patent 5,071,982. The process involves the reaction of 2-methylthiobarbituric acid with monochlorodifluoromethane in the presence of a base and an inert solvent.

Reactants:

- 2-Methylthiobarbituric acid
- Monochlorodifluoromethane
- A base (e.g., sodium hydroxide)
- An inert solvent (e.g., dioxane)

General Procedure:

- A base is charged into a reaction vessel with an inert solvent like dioxane.
- Monochlorodifluoromethane and 2-methylthiobarbituric acid are then reacted.
- The organic layer is separated and recovered.
- Dioxane is added again to the aqueous phase, and the mixture is reacted again with monochlorodifluoromethane.

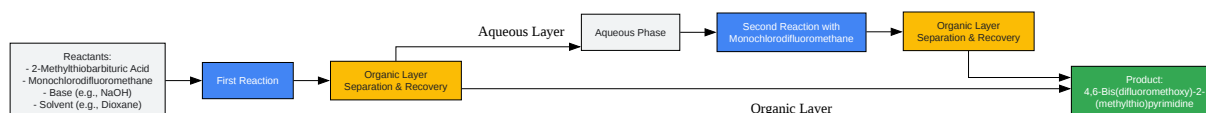
- The organic layer is separated and recovered to yield 4,6-bis(difluoromethoxy)-2-methylthiopyrimidine.

The patent highlights that this improved process can suppress the formation of by-products. The reaction temperature is typically maintained between 20°C and 100°C, with a preferred range of 40°C to 80°C.

## Visualizations

### Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine** as described in the patent literature.



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Caption: Synthesis workflow for **4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine**.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information detailing specific biological activities or associated signaling pathways for **4,6-Bis(difluoromethoxy)-2-(methylthio)pyrimidine**. Its primary known utility is as a chemical intermediate. Further research would be required to elucidate any potential pharmacological or biological functions.

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